

2-Undecanone comparison other methyl ketones

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Compound Focus: 2-Undecanone

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Methyl Ketones Comparison

Methyl Ketone	Carbon Atoms	Molecular Formula	Boiling Point (°C)	Key Natural Sources	Reported Bioactivities & Applications
2-Undecanone	11	C ₁₁ H ₂₂ O	231 [1]	Rue plant, bananas, ginger, strawberries, tomatoes [1]	Insect/Nematode Repellent [1] [2], Nematicide [2], Biofuel candidate [3] [4], Flavor/Fragrance [1]
2-Decanone	10	Information not identified in search results	Information not identified in search results	Produced by <i>Pseudomonas koreensis</i> [5]	Antibacterial (vs. <i>Ralstonia pseudosolanacearum</i>) [5]
2-Tridecanone	13	Information not identified in search results	Information not identified in search results	Wild tomato [3]	Natural insecticide [3], Biofuel candidate [3]

Methyl Ketone	Carbon Atoms	Molecular Formula	Boiling Point (°C)	Key Natural Sources	Reported Bioactivities & Applications
Acetone	3	C ₃ H ₆ O	-56 [6]	Information not identified in search results	Industrial solvent, metabolic ketone body [7]
Benzophenone	13 (Diaryl)	C ₁₃ H ₁₀ O	305.4 [8] [9]	Grapes [8] [9]	UV-curing agent, perfume fixative, flavor ingredient [8] [9]

Biological Activity and Mechanisms

2-Undecanone exhibits a notable dual-action mechanism against nematodes, functioning as both a repellent and a direct-contact nematicide. The experimental data below details these mechanisms and their discovery process.

Repellent Mechanism (in *C. elegans*)

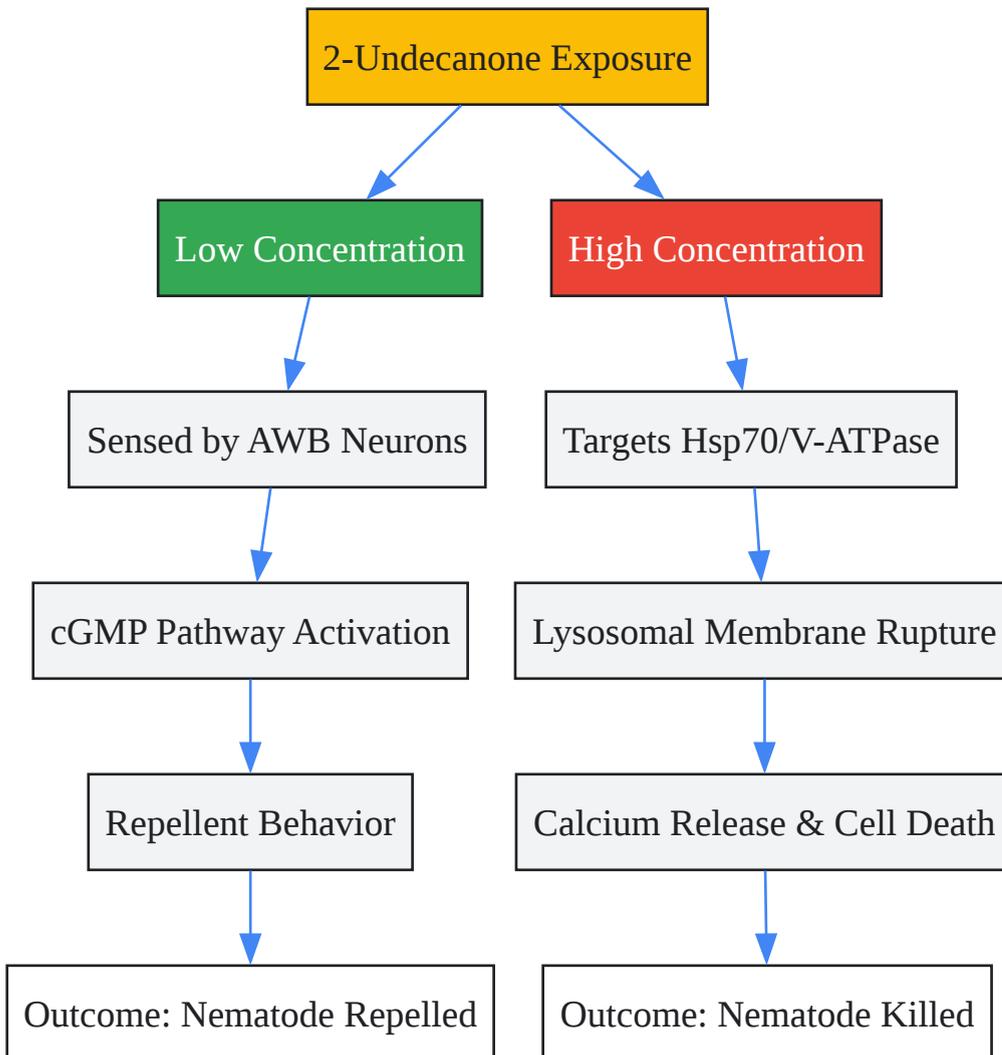
- **Sensory Neuron & Pathway:** The repellent effect is mediated by the **AWB olfactory sensory neurons**. Signal transduction depends on the **cGMP signaling pathway**, involving genes like *daf-11*, *odr-1*, and *tax-2/tax-4* [2].
- **Key Evidence:** Mutant nematodes lacking functional AWB neurons (*Lim-4* mutants) showed no repellent response to **2-Undecanone**, while mutants lacking other neurons (AWA, in *odr-7*) responded normally. Mutants in the cGMP pathway genes also showed significantly weakened repellency [2].

Nematicidal Mechanism (in *C. elegans*)

- **Cellular Effect:** At higher concentrations, **2-Undecanone** is lethal. It induces a specific form of cell death by triggering **lysosomal membrane permeabilization** [2].
- **Molecular Targets:** The study identified **Hsp70 A** and **V-ATPase A** as the key protein targets. Binding to these targets is believed to disrupt sphingomyelin metabolism and lysosomal acidification, leading to membrane rupture [2].

- **Downstream Events:** Lysosomal rupture leads to the release of calcium into the cytoplasm and the activation of cathepsin proteases (asp-3, asp-4), ultimately executing cell death [2].

The following diagram illustrates the logical relationship and experimental workflow used to determine this dual-action mechanism.



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Production and Engineering Protocols

Microbial production of methyl ketones, particularly using engineered bacteria, is a key area of research for sustainable production.

Key Engineering Strategy in *E. coli* [3]

- **Overproduction of β -Ketoacyl-CoA Thioesters:** This was achieved by:
 - **Overexpression** of a heterologous **acyl-CoA oxidase** and the native **FadB** gene.
 - **Chromosomal deletion** of the **fadA** gene. This combination modifies the β -oxidation cycle to accumulate intermediates.
- **Hydrolysis to Methyl Ketones:** The accumulated β -ketoacyl-CoA thioesters are converted to methyl ketones by overexpressing a native thioesterase, **FadM**, which was discovered to be highly effective for this step.
- **Process Enhancement:** Using a two-phase bioreactor system with an organic solvent like **decane** for *in situ* product extraction boosted titers by 4 to 7-fold, preventing product inhibition and simplifying purification.

Advanced Bioprocessing [4]

- **Solvent Screening:** A hierarchical solvent screening identified **2-Undecanone itself** as a superior *in situ* extraction solvent due to its high partition coefficient and biocompatibility with the production host (*Pseudomonas taiwanensis*).
- **Reactor Design:** A novel **Multiphase Loop Reactor (MPLR)** was used to enable continuous countercurrent liquid-liquid extraction, which averted stable emulsion formation and allowed for simple product purification by decantation.

Key Research Applications

- **Biofuels:** Methyl ketones in the **C11 to C15 range** (including **2-Undecanone** and 2-Tridecanone) are promising **drop-in biofuels** for diesel engines due to their favorable cetane numbers and clean combustion properties [3] [4].
- **Nematicides:** The **dual-action** (repellent and contact) mechanism of **2-Undecanone** can reduce the likelihood of nematodes developing tolerance, making it an attractive lead for **sustainable nematicides** [2].
- **Antibacterial Agents:** While **2-Undecanone's** primary antibacterial activity in the search results is against nematodes, the closely related **2-Decanone**, produced by *Pseudomonas* strains, shows direct antibacterial activity against plant pathogens [5].

The experimental data and protocols presented should provide a solid foundation for your comparison guide. The field is advancing rapidly, with recent studies (2024-2025) providing deeper mechanistic insights and more efficient production processes.

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